

Synthesis of Basketane via Diels-Alder Reaction: Application Notes and Protocols

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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Introduction

Basketane, with the systematic IUPAC name pentacyclo[4.4.0.0^{2,5}.0.3,8.0^{4,7}]decane, is a polycyclic alkane with the chemical formula C₁₀H₁₂. Its unique basket-like cage structure has garnered interest in the field of organic chemistry.^{[1][2]} First synthesized in 1966 independently by the research groups of S. Masamune and W. G. Dauben and D. L. Whalen, its rigid framework and strained ring system make it a valuable subject for studies in molecular stability and reactivity. This document outlines two established synthetic routes to **basketane**, both of which feature a pivotal Diels-Alder reaction.

Synthetic Route 1: From Cyclooctatetraene and Maleic Anhydride

This initial synthesis of **basketane** involves a multi-step process commencing with a [4+2] cycloaddition. The key stages of this synthesis are outlined below.

Experimental Workflow: Synthesis of Basketane from Cyclooctatetraene



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Caption: Workflow for the synthesis of **basketane** starting from cyclooctatetraene.

Experimental Protocols

Step 1: Diels-Alder Reaction of Cyclooctatetraene and Maleic Anhydride

- Reactants: Cyclooctatetraene (diene) and maleic anhydride (dienophile).
- Solvent: Benzene.
- Temperature: Room temperature.
- Procedure: Cyclooctatetraene is reacted with maleic anhydride in benzene at room temperature. The [4+2] cycloaddition proceeds to form the endo-adduct, a polycyclic anhydride.^[2]
- Yield: Not explicitly stated in the reviewed literature.

Step 2: Photochemical [2+2] Cycloaddition

- Reactant: The polycyclic anhydride adduct from Step 1.
- Solvent: Acetone.
- Procedure: The endo-adduct is dissolved in acetone and subjected to photochemical irradiation to induce an intramolecular [2+2] cycloaddition. This step forms the characteristic cage structure of the **basketane** framework.
- Yield: Approximately 40%.^[1]

Step 3: Hydrolysis of the Caged Anhydride

- Reactant: The caged anhydride from Step 2.
- Reagent: Sodium carbonate solution.
- Procedure: The anhydride is hydrolyzed with a solution of sodium carbonate to yield the corresponding diacid.^[2]
- Yield: Not explicitly stated in the reviewed literature.

Step 4: Oxidative Decarboxylation to Basketene

- Reactant: The diacid from Step 3.
- Reagents: Lead tetraacetate in pyridine.
- Procedure: The diacid undergoes oxidative decarboxylation upon treatment with lead tetraacetate in pyridine to form the unsaturated intermediate, basketene.^[2]
- Yield: Not explicitly stated in the reviewed literature.

Step 5: Hydrogenation to **Basketane**

- Reactant: Basketene.
- Catalyst: Palladium on carbon (Pd/C).
- Procedure: The double bond in basketene is saturated via catalytic hydrogenation using a palladium on carbon catalyst to yield the final product, **basketane**.^[2]
- Yield: Not explicitly stated in the reviewed literature.

Synthetic Route 2: From 1,4-Benzoquinone and Cyclohexa-1,3-diene

An alternative and reportedly higher-yielding synthesis of **basketane** begins with 1,4-benzoquinone and cyclohexa-1,3-diene.

Experimental Workflow: Synthesis of Basketane from 1,4-Benzoquinone



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Caption: Workflow for the synthesis of **basketane** starting from 1,4-benzoquinone.

Experimental Protocols

Step 1: Synthesis of 2,5-Dibromo-1,4-benzoquinone

- Reactant: 1,4-Benzoquinone.
- Procedure: 1,4-Benzoquinone is first converted to 2,5-dibromo-1,4-benzoquinone.[1]
- Yield: Not explicitly stated in the reviewed literature for this specific synthesis, however, related procedures report high yields.

Step 2: Diels-Alder Reaction

- Reactants: 2,5-Dibromo-1,4-benzoquinone and cyclohexa-1,3-diene.
- Procedure: A Diels-Alder reaction between 2,5-dibromo-1,4-benzoquinone and cyclohexa-1,3-diene forms a polycyclic diketone.[1]
- Yield: Not explicitly stated in the reviewed literature.

Step 3: Photoisomerization

- Reactant: The polycyclic diketone from Step 2.
- Procedure: The diketone undergoes photoisomerization to yield 1,6-dibromopentacyclo[6.4.0.0^{3,6}.0^{4,12}.0^{5,9}]dodeca-2,7-dione.[1]
- Yield: Not explicitly stated in the reviewed literature.

Step 4: Pseudo-Favorskii Rearrangement

- Reactant: The dibromopentacyclic dione from Step 3.
- Reagent: 25% aqueous solution of sodium hydroxide.
- Procedure: The dione undergoes a pseudo-Favorskii rearrangement in the presence of a strong base to give a dicarboxylic acid.[\[1\]](#)
- Yield: Not explicitly stated in the reviewed literature.

Step 5: Modified Hunsdiecker Reaction

- Reactant: The dicarboxylic acid from Step 4.
- Procedure: The dicarboxylic acid is decarboxylated via a modified Hunsdiecker reaction to afford a dibromide intermediate.[\[1\]](#)
- Yield: Not explicitly stated in the reviewed literature.

Step 6: Reductive Debromination

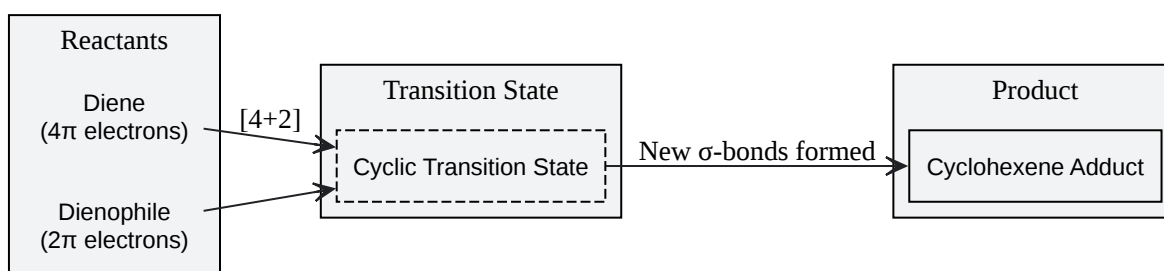
- Reactant: The dibromide from Step 5.
- Reagent: Tributyltin hydride.
- Procedure: The final step involves the reductive debromination of the dibromide intermediate with tributyltin hydride to yield **basketane**.[\[1\]](#)
- Overall Yield: The overall yield for this route, relative to the starting material cyclohexa-1,3-diene, is 11%.[\[1\]](#)

Quantitative Data Summary

Synthetic Route	Step	Reported Yield
From Cyclooctatetraene and Maleic Anhydride	Photochemical [2+2] Cycloaddition	40%
From 1,4-Benzoquinone and Cyclohexa-1,3-diene	Overall Yield	11%

Reaction Mechanism: Diels-Alder Reaction

The Diels-Alder reaction is a concerted, pericyclic reaction that proceeds through a cyclic transition state. It involves the [4+2] cycloaddition of a conjugated diene with a dienophile to form a six-membered ring. The reaction is stereospecific, with the stereochemistry of the reactants being retained in the product.



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Caption: Generalized mechanism of the Diels-Alder reaction.

Conclusion

The synthesis of **basketane** can be successfully achieved through multi-step reaction sequences, with the Diels-Alder reaction serving as a critical step in the construction of the polycyclic framework. While the route starting from 1,4-benzoquinone and cyclohexa-1,3-diene offers a better overall yield, both methods provide viable pathways to this intriguing cage compound. The detailed protocols and workflows presented here offer a comprehensive guide

for researchers interested in the synthesis and further investigation of **basketane** and its derivatives.

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References

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- [2. grokipedia.com \[grokipedia.com\]](#)
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